

A Comparative Safety Profile of 1,2-Diazidoethane Against Benchmark Energetic Compounds

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Compound of Interest

Compound Name: **1,2-Diazidoethane**

Cat. No.: **B1593744**

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This guide provides a comparative safety profile of the energetic compound **1,2-diazidoethane**, benchmarked against established energetic materials: RDX, HMX, PETN, and lead azide. The following sections detail the sensitivity of these compounds to various stimuli, including impact, friction, and electrostatic discharge, as well as their thermal stability. Due to the limited availability of specific, quantitative safety data for **1,2-diazidoethane** in publicly accessible literature, this guide presents a qualitative assessment of its expected safety profile based on general principles of organic azide chemistry, alongside comprehensive experimental data for the benchmark compounds.

Quantitative Safety Data Comparison

The safety of an energetic material is paramount in its handling, storage, and application. The following tables summarize key quantitative safety parameters for several benchmark energetic compounds. This data has been compiled from various sources and represents typical values obtained under specific experimental conditions. It is important to note that these values can be influenced by factors such as particle size, crystal form, and the presence of impurities.

Table 1: Impact and Friction Sensitivity

Compound	Impact Sensitivity (J)	Friction Sensitivity (N)
RDX	7.5 - 8.5	120
HMX	7.4 - 8.5	160
PETN	3 - 4	60
Lead Azide	2.5 - 4	0.1 - 5
1,2-Diazidoethane	Data not available	Data not available

Table 2: Electrostatic Discharge (ESD) Sensitivity and Thermal Stability

Compound	ESD Sensitivity (J)	Decomposition Onset (°C)
RDX	0.2 - 0.25	~205
HMX	0.2 - 0.25	~280
PETN	0.08 - 0.15	~150
Lead Azide	0.0001 - 0.007	~327
1,2-Diazidoethane	Data not available	Data not available

Qualitative Safety Assessment of 1,2-Diazidoethane

While specific experimental safety data for **1,2-diazidoethane** is not readily available, its chemical structure as a small aliphatic diazide provides insight into its potential hazards. Organic azides are known to be energetic, and their stability is often correlated with their carbon-to-nitrogen ratio. Compounds with a low carbon-to-nitrogen ratio are generally more sensitive. **1,2-Diazidoethane** ($C_2H_4N_6$) has a C:N ratio of 1:3, suggesting it is likely to be a highly sensitive and potentially explosive material. It is anticipated to be sensitive to shock, friction, and heat, and appropriate precautions for handling primary explosives should be observed.

Experimental Protocols

The data presented in the tables above are typically determined using standardized experimental procedures. Below are detailed methodologies for the key experiments cited.

1. Impact Sensitivity Testing (BAM Fallhammer Method)

- Objective: To determine the impact energy required to cause a reaction (e.g., explosion, decomposition) in an energetic material.
- Apparatus: A BAM Fallhammer apparatus, consisting of a drop weight of a specified mass (e.g., 1, 2, 5, or 10 kg), a sample holder, and an anvil.
- Procedure:
 - A small, precisely measured amount of the sample (typically 40 mm³) is placed in the sample holder between two steel rollers.
 - The drop weight is raised to a known height and released, allowing it to impact the sample.
 - The outcome (reaction or no reaction) is observed. A reaction is typically indicated by an audible report, flash, or smoke.
 - The "up-and-down" method is commonly employed, where the drop height is adjusted based on the previous result (increased after a "no-go," decreased after a "go").
 - A series of tests (typically 20-50) is conducted to determine the height at which there is a 50% probability of initiation (H₅₀). This height is then used to calculate the impact energy in Joules.

2. Friction Sensitivity Testing (BAM Friction Apparatus)

- Objective: To determine the frictional force required to cause a reaction in an energetic material.
- Apparatus: A BAM friction tester, which includes a fixed porcelain pin and a movable porcelain plate.
- Procedure:

- A small amount of the test substance is placed on the porcelain plate.
- The porcelain pin is lowered onto the sample, and a specified load is applied.
- The porcelain plate is then moved back and forth under the pin for a set distance.
- The test is repeated with varying loads to find the lowest load at which a reaction (e.g., crackling, report, or flame) occurs in at least one out of six trials.
- The result is reported as the force in Newtons (N).

3. Electrostatic Discharge (ESD) Sensitivity Testing

- Objective: To determine the electrostatic energy required to initiate a reaction in an energetic material.
- Apparatus: An ESD generator capable of delivering a controlled electrical discharge from a capacitor.
- Procedure:
 - A small sample of the material is placed in a sample holder, typically between two electrodes.
 - A capacitor is charged to a specific voltage, storing a known amount of energy.
 - The stored energy is discharged through the sample in the form of a spark.
 - The test is performed at various energy levels to determine the minimum energy that causes initiation.
 - The result is reported in Joules (J).

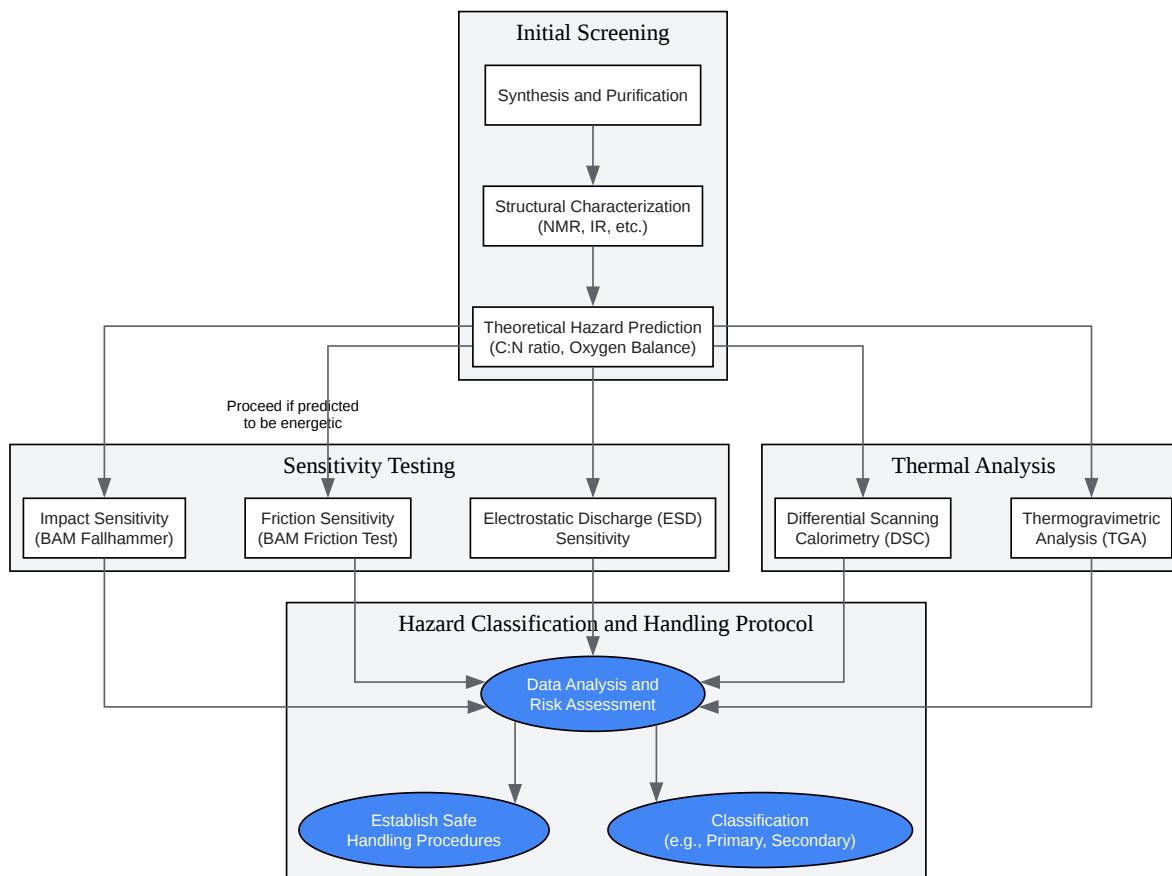
4. Thermal Stability (Differential Scanning Calorimetry - DSC)

- Objective: To determine the thermal stability and decomposition characteristics of an energetic material.

- Apparatus: A Differential Scanning Calorimeter (DSC).
- Procedure:
 - A small, accurately weighed sample (typically 1-5 mg) is placed in a sealed sample pan (e.g., aluminum).
 - An empty, sealed pan is used as a reference.
 - The sample and reference pans are heated at a constant rate (e.g., 10 °C/min) over a specified temperature range.
 - The DSC instrument measures the difference in heat flow between the sample and the reference.
 - Exothermic events (heat release), such as decomposition, are observed as peaks in the DSC thermogram. The onset temperature of the first major exothermic peak is typically reported as the decomposition temperature.

Logical Workflow for Safety Assessment of Energetic Compounds

The following diagram illustrates a typical workflow for assessing the safety profile of a new or uncharacterized energetic compound.



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Caption: Workflow for Safety Assessment of Energetic Compounds.

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